

Physical properties of 4'-Isopropylacetophenone (boiling point, solubility)

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Compound of Interest

Compound Name: 4'-Isopropylacetophenone

Cat. No.: B1293387

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An In-depth Technical Guide to the Physical Properties of 4'-Isopropylacetophenone

This technical guide provides a comprehensive overview of the key physical properties of **4'-Isopropylacetophenone**, with a focus on its boiling point and solubility. The information is intended for researchers, scientists, and professionals in the field of drug development and other relevant scientific disciplines.

Introduction

4'-Isopropylacetophenone (CAS No. 645-13-6) is an aromatic ketone. It is a colorless to pale yellow liquid at room temperature and is characterized by a distinct aromatic odor.

Understanding its physical properties, such as boiling point and solubility, is crucial for its application in various chemical processes, including synthesis and formulation development.

Quantitative Physical Properties

The physical properties of **4'-Isopropylacetophenone** are summarized in the table below. Data has been compiled from various sources to provide a comprehensive overview.

Property	Value	Conditions
Boiling Point	252.0 - 254.0 °C	@ 760 mmHg[1][2]
248.0 °C	Not specified	
119 - 120 °C	@ 10 mmHg (13.3 hPa)[3][4]	
Water Solubility	Insoluble	General observation[1]
190.6 mg/L (estimated)	@ 25 °C[2]	
Solubility in Organic Solvents	Soluble	In alcohol and oils[1]
Moderately Soluble	In ethanol, methanol, and acetone[5]	
Slightly Soluble	In Chloroform[3][4]	
Sparingly Soluble	In Methanol[3][4]	

Experimental Protocols

While specific experimental reports for the determination of the physical properties of **4'-Isopropylacetophenone** are not readily available in the literature, standard methods for organic compounds can be applied. The following are detailed, generalized protocols that are suitable for determining the boiling point and solubility of a liquid aromatic ketone like **4'-Isopropylacetophenone**.

Boiling Point Determination (Thiele Tube Method)

This method is a common and reliable technique for determining the boiling point of a small quantity of a liquid sample.

Materials:

- **4'-Isopropylacetophenone** sample
- Thiele tube
- Mineral oil or other suitable heating bath fluid

- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- Safety goggles and lab coat

Procedure:

- A small amount of the **4'-Isopropylacetophenone** sample (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is securely attached to the thermometer. The bottom of the test tube should be level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level just above the side arm.
- The thermometer and test tube assembly is immersed in the Thiele tube, ensuring that the sample is below the oil level.
- The side arm of the Thiele tube is gently heated. This design allows for the circulation of the oil, ensuring uniform heating.
- As the temperature rises, a slow stream of bubbles will begin to emerge from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the bubbling stops, and the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.
- The atmospheric pressure should be recorded at the time of the experiment, as boiling point is pressure-dependent.

Solubility Determination

A qualitative and semi-quantitative assessment of solubility in water and organic solvents can be performed as follows.

Materials:

- **4'-Isopropylacetophenone** sample
- A series of solvents: distilled water, ethanol, methanol, acetone, chloroform.
- Small test tubes with stoppers
- Graduated pipettes or micropipettes
- Vortex mixer or shaker
- Analytical balance

Procedure for Qualitative Assessment:

- Into separate, labeled test tubes, add 1 mL of each solvent.
- To each test tube, add a small, measured amount of **4'-Isopropylacetophenone** (e.g., 10 mg or 10 μ L).
- Stopper the test tubes and shake them vigorously for 1-2 minutes. A vortex mixer can be used for more consistent mixing.
- Allow the mixtures to stand and observe for any undissolved material.

- If the substance dissolves completely, it is considered soluble. If it does not dissolve, it is insoluble. If some dissolves but not all, it is partially soluble.

Procedure for Semi-Quantitative Assessment (for water solubility):

- Prepare a series of test tubes each containing a fixed volume of distilled water (e.g., 1 mL).
- Accurately weigh and add increasing amounts of **4'-Isopropylacetophenone** to each test tube (e.g., 1 mg, 5 mg, 10 mg, 20 mg, etc.).
- Stopper and agitate each tube at a constant temperature (e.g., 25 °C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- After agitation, allow the samples to settle.
- Visually inspect each tube for the presence of undissolved material. The lowest concentration at which undissolved material is observed provides an estimate of the solubility limit. For a more precise quantitative measurement, the saturated solution can be filtered, and the concentration of the dissolved compound can be determined using an analytical technique such as UV-Vis spectroscopy or gas chromatography.

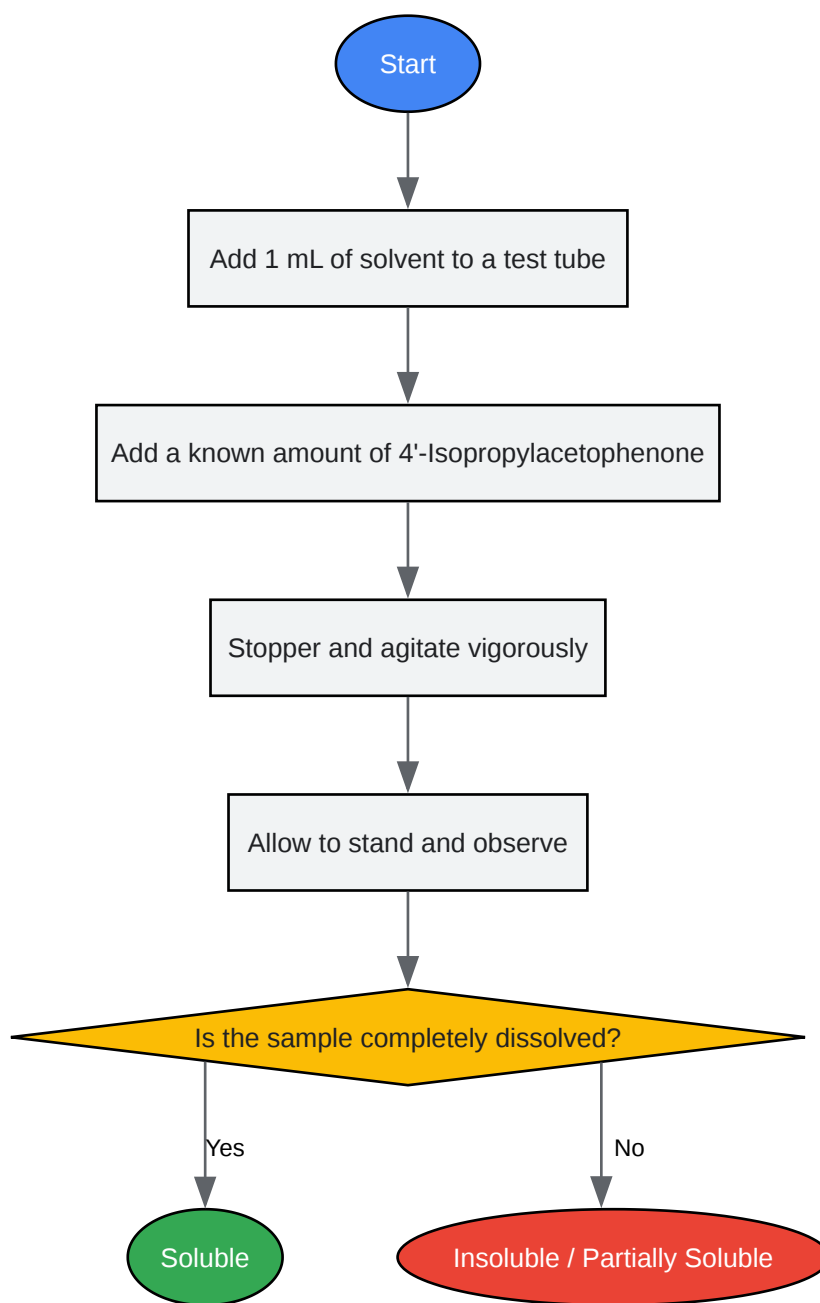
Visualizations

The following diagrams illustrate the experimental workflows for determining the physical properties of **4'-Isopropylacetophenone**.



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Boiling Point Determination Workflow



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